

spectroscopic comparison of 1-Nitro-2-(phenylsulfonyl)benzene and its precursors

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Compound of Interest

Compound Name: 1-Nitro-2-(phenylsulfonyl)benzene

Cat. No.: B1209036

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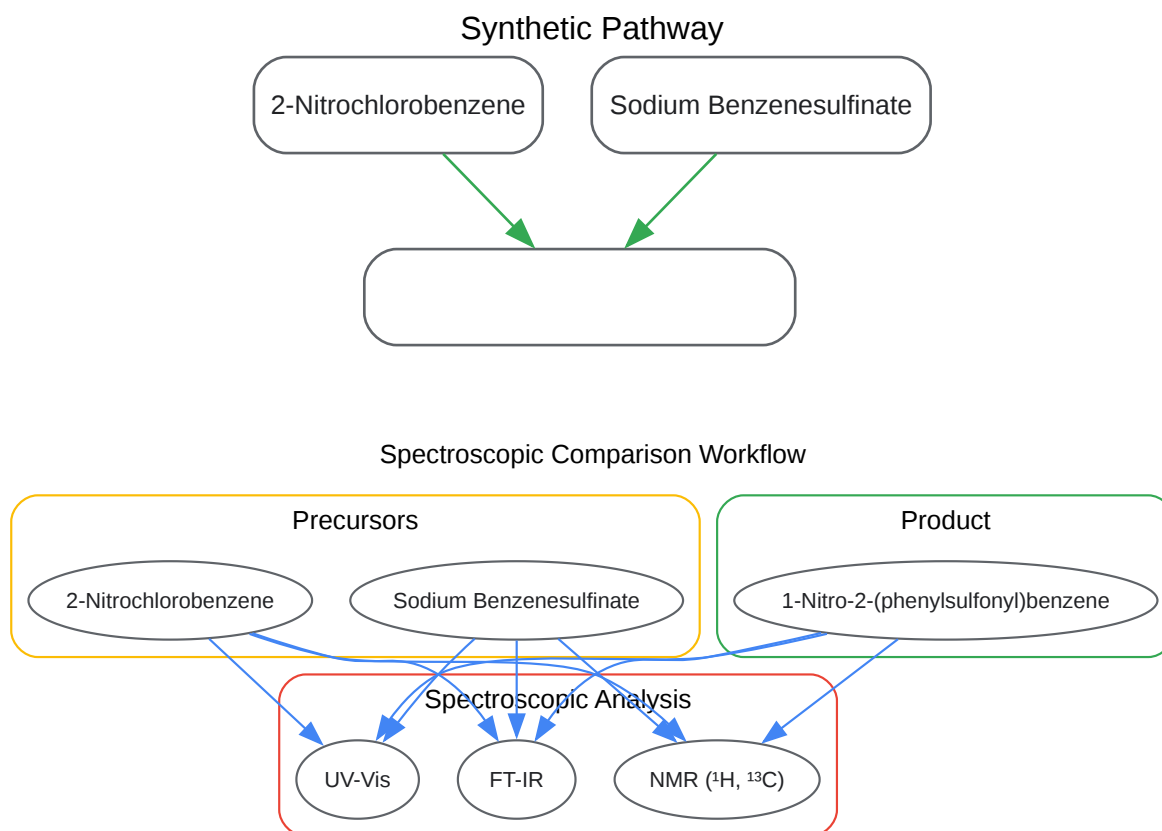
Spectroscopic Comparison: 1-Nitro-2-(phenylsulfonyl)benzene and its Precursors

A detailed analysis of the spectral characteristics of **1-Nitro-2-(phenylsulfonyl)benzene** and its synthetic precursors, 2-Nitrochlorobenzene and Sodium Benzenesulfinate, is presented. This guide provides researchers, scientists, and drug development professionals with a comparative overview of the key spectroscopic features, supported by experimental data and protocols.

Due to the limited availability of published spectroscopic data for **1-Nitro-2-(phenylsulfonyl)benzene**, this guide will utilize data for the closely related and well-characterized isomer, 1-Nitro-4-(phenylsulfonyl)benzene, as a representative analogue for the final product. This allows for a practical demonstration of the spectroscopic comparison methodology.

Synthetic Pathway and Spectroscopic Analysis Workflow

The synthesis of nitrophenyl sulfones, such as **1-Nitro-2-(phenylsulfonyl)benzene**, is typically achieved through a nucleophilic aromatic substitution reaction. In this proposed pathway, 2-nitrochlorobenzene reacts with sodium benzenesulfinate, where the sulfinate anion displaces the chloride ion on the aromatic ring activated by the ortho-nitro group.

Diagram 1: Proposed Synthesis of **1-Nitro-2-(phenylsulfonyl)benzene**

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